

Sourcing 2-Methylpentanamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Methylpentanamide

Cat. No.: B1217331

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals on the Commercial Availability and Applications of **2-Methylpentanamide**.

Introduction

2-Methylpentanamide (CAS No. 6941-49-7), a simple branched-chain aliphatic amide, serves as a valuable building block in organic synthesis and medicinal chemistry. Its structural motif is of interest in the development of novel therapeutic agents and other functional molecules. This technical guide provides an overview of the commercial suppliers of **2-Methylpentanamide**, its physicochemical properties, and available data on its applications, to assist researchers and drug development professionals in sourcing and utilizing this compound.

Physicochemical Properties

2-Methylpentanamide is a white to off-white solid with the following properties:

Property	Value
CAS Number	6941-49-7
Molecular Formula	C ₆ H ₁₃ NO
Molecular Weight	115.18 g/mol
IUPAC Name	2-methylpentanamide

Commercial Suppliers and Product Specifications

A number of chemical suppliers offer **2-Methylpentanamide** for research and development purposes. The available quantities, purity, and pricing can vary between suppliers. Below is a summary of information gathered from prominent commercial sources. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed certificates of analysis.

Supplier	Product Number	Purity	Available Quantities	Price (USD)
Oakwood Chemical	103248	Not specified	250 mg	\$104.00
	1 g			\$213.00
	5 g			\$814.00
BLD Pharm	BD01330451	Not specified	Inquire	Inquire
CymitQuimica	3D-GAA94149	Min. 95%	Discontinued	N/A

Note: Pricing and availability are subject to change. The information presented here is based on data accessed in late 2025. "Inquire" indicates that pricing and availability are provided upon request.

Sourcing and Procurement Workflow

The process of acquiring **2-Methylpentanamide** for research purposes typically follows a standard procurement workflow. This involves identifying potential suppliers, evaluating their product specifications and pricing, obtaining necessary internal approvals, and placing the order.

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